

Physical properties like melting point and boiling point of 4-Bromoisoquinolin-1-amine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Bromoisoquinolin-1-amine

Cat. No.: B1267284

[Get Quote](#)

Technical Guide: Physicochemical Properties of 4-Bromoisoquinolin-1-amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known and predicted physical properties of **4-Bromoisoquinolin-1-amine**, a heterocyclic amine of interest in medicinal chemistry and materials science. The data presented herein is crucial for its handling, characterization, and application in further research and development.

Core Physical Properties

The fundamental physical characteristics of **4-Bromoisoquinolin-1-amine** are summarized in the table below. These values are essential for predicting its behavior in various solvents, its stability under different temperature conditions, and its potential for purification.

| Property | Value | Source |
|-------------------|--|--------------|
| Molecular Formula | C ₉ H ₇ BrN ₂ | [1][2] |
| Molecular Weight | 223.07 g/mol | [1][2] |
| Melting Point | 152-153 °C | [1] |
| Boiling Point | 343.9 ± 27.0 °C | Predicted[1] |
| Density | 1.649 ± 0.06 g/cm ³ | Predicted[1] |
| pKa | 5.42 ± 0.31 | Predicted[1] |

Experimental Protocols for Physical Property Determination

While specific experimental documentation for the determination of the physical properties of **4-Bromoisoquinolin-1-amine** is not readily available in the public domain, the following are standard methodologies employed for such characterizations.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically signifies a high-purity compound.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or digital melting point device)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if the sample is not a fine powder)

Procedure:

- Sample Preparation: A small amount of the crystalline **4-Bromoisoquinolin-1-amine** is finely ground, if necessary, and packed into a capillary tube to a height of 2-3 mm.

- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a controlled rate. Initially, a rapid heating rate can be used to approach the expected melting point. Within 20°C of the expected melting point, the heating rate is reduced to 1-2°C per minute to ensure thermal equilibrium.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transitioned to a liquid is recorded as the end of the melting range.

Boiling Point Determination (Micro Method)

For determining the boiling point of small quantities of a substance, a micro boiling point determination method is often used.

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath)
- Rubber band or wire to attach the test tube and thermometer

Procedure:

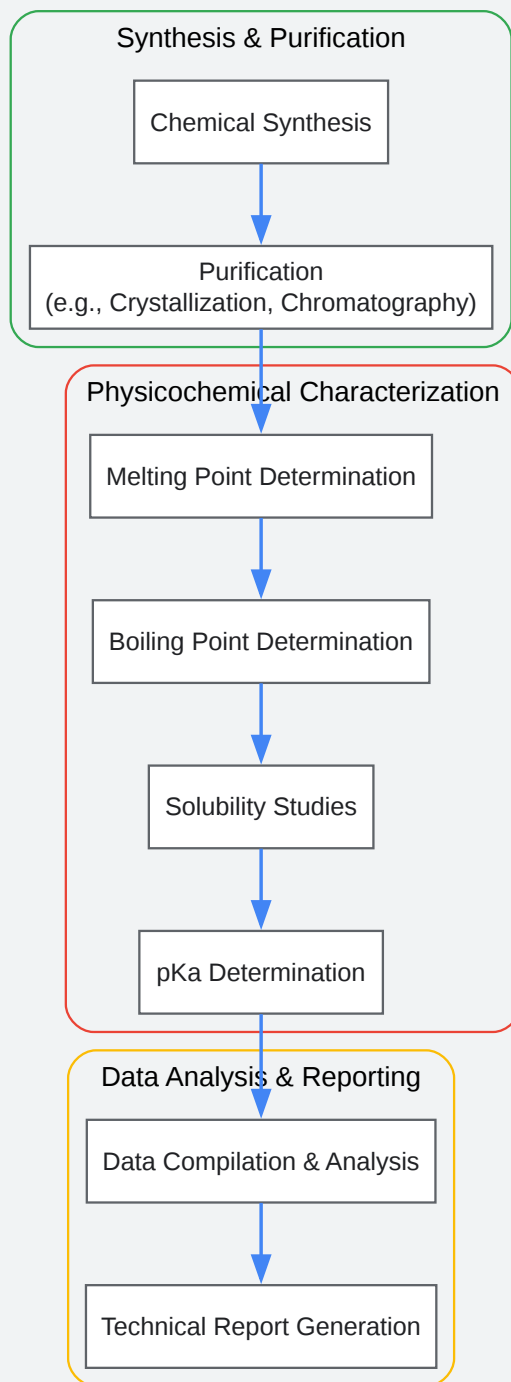
- **Sample Preparation:** A small amount of **4-Bromoisoquinolin-1-amine** is placed in the small test tube. A capillary tube is placed inside the test tube with its open end down.
- **Apparatus Setup:** The test tube is attached to a thermometer, and the assembly is immersed in a heating bath. The top of the test tube should be above the level of the heating fluid.
- **Heating:** The bath is heated gradually. As the temperature rises, air trapped in the capillary tube will expand and bubble out.

- Observation: Heating is continued until a steady stream of bubbles emerges from the capillary tube. The heat is then removed, and the bath is allowed to cool slowly. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Workflow for Physicochemical Characterization

The following diagram illustrates a generalized workflow for the characterization of a novel chemical entity's physical properties.

General Workflow for Physical Property Characterization

[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis, purification, and physicochemical characterization of a chemical compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-bromoisquinolin-1-amine CAS#: 55270-27-4 [amp.chemicalbook.com]
- 2. 4-bromoisquinolin-1-amine | 55270-27-4 [amp.chemicalbook.com]
- To cite this document: BenchChem. [Physical properties like melting point and boiling point of 4-Bromoisquinolin-1-amine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1267284#physical-properties-like-melting-point-and-boiling-point-of-4-bromoisquinolin-1-amine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com